Technical Support Center: VA4 Transglutaminase 2 (TG2) Inhibitor

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Compound of Interest	
Compound Name:	*VA4 TG2 inhibitor*
CAS No.:	*2088001-23-2*
Cat. No.:	*B611618*

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Comprehensive Troubleshooting, Stability Guidelines, and Validated Protocols

Welcome to the VA4 Technical Support Center. As a Senior Application Scientist, I have designed this guide to help researchers, scientists, and drug development professionals navigate the physicochemical complexities of working with VA4.

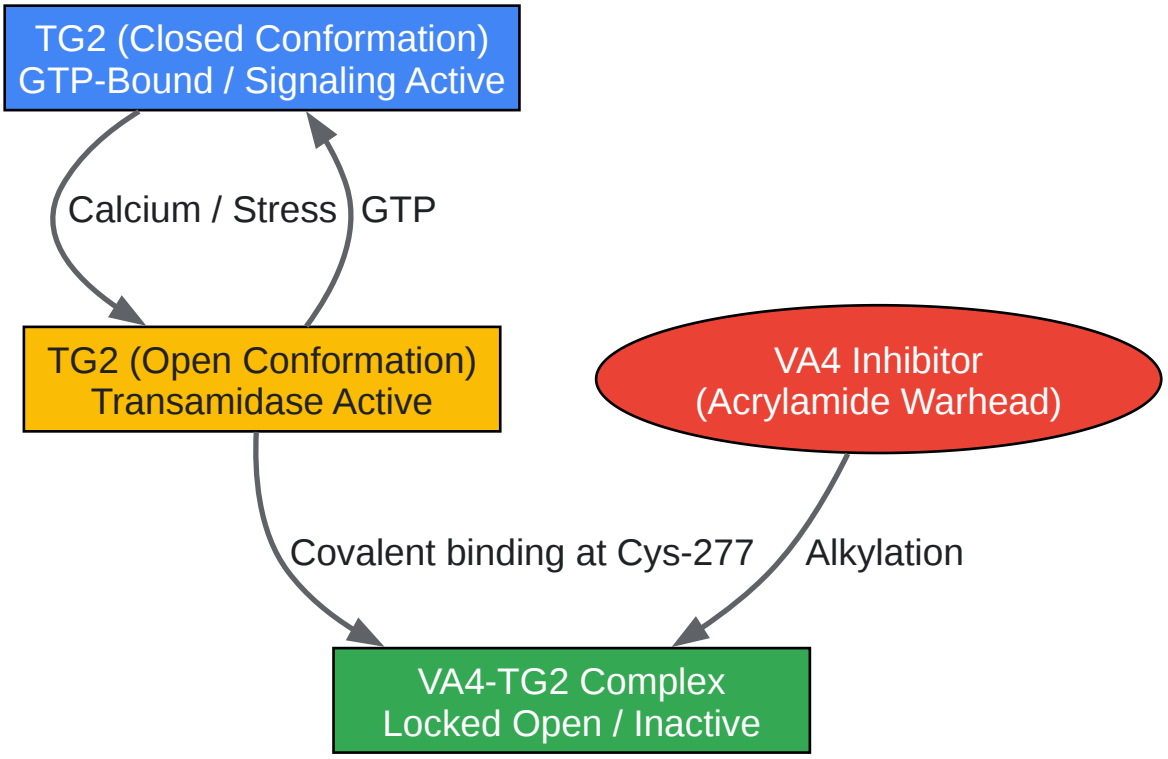
VA4 is a highly selective, peptidomimetic targeted covalent inhibitor of Transglutaminase 2 (TG2) (1)[1]. Unlike reversible inhibitors, VA4 utilizes an acrylamide "warhead" to permanently alkylate Cys-277 within the TG2 transamidase active site (2)[2]. Understanding the causality behind its structural behavior—specifically its hydrophobicity, light sensitivity, and conformational locking mechanism—is critical for ensuring reproducible in vitro and in vivo results.

Core Principles & Mechanism of Action

To troubleshoot VA4 effectively, you must understand how it interacts with its target. TG2 is a dynamic enzyme that fluctuates between a compact, closed conformation (GTP-bound, signaling active) and an extended, open conformation (calcium-bound, transamidase active) (3)[3].

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When VA4 covalently binds to Cys-277, its bulky peptidomimetic structure sterically prevents the enzyme from folding back into the closed state. Consequently, VA4 simultaneously abolishes both the transamidase cross-linking activity and the GTP-binding/signaling activity of TG2 (4)[4].



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Mechanism of TG2 conformational modulation and irreversible inhibition by VA4.

Table 1: VA4 Physicochemical & Stability Profile

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Parameter	Validated Value	Scientific Implication
Target	Transglutaminase 2 (TG2)	Highly selective over other TGs[1].
Molecular Weight	635.77 g/mol	Large peptidomimetic; requires carrier solvents[5].
Inactivation Kinetics	kinact/KI≈1.1×105 M−1min−1	Rapid, irreversible covalent binding[5].
Glutathione Stability	~100,000x slower than TG2	Resists intracellular degradation by thiols[1].
Max Aqueous Solubility	100 µM (requires 20% DMSO)	Prone to precipitation in standard culture media[5].
Storage (Solid)	-20°C (Dark)	Stable for up to 3 years if kept dry and dark[1].

Troubleshooting Matrix: Stability & Handling Issues

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Symptom / Issue	Causality (The "Why")	Corrective Action
Precipitation in culture media	VA4 is highly hydrophobic. Exceeding the solubility limit causes the compound to crash out of the aqueous phase, reducing the effective concentration.	Limit final assay concentration to ≤100 µM. Ensure intermediate dilutions maintain adequate DMSO levels before final media addition[5].
Loss of inhibitory efficacy over time	The electrophilic acrylamide warhead is susceptible to slow hydrolysis in aqueous environments or degradation via repeated freeze-thaw cycles.	Aliquot DMSO stocks immediately upon reconstitution. Never subject an aliquot to more than one freeze-thaw cycle[1].
High background in fluorescence assays	VA4 is inherently a yellow, fluorescent solid. Its absorption/emission spectra can overlap with common fluorophores.	Always include a vehicle-only (DMSO) control well to establish baseline fluorescence. Subtract this background from your final readouts[5].
Inconsistent in vivo results	Poor formulation stability leads to compound aggregation at the injection site, severely limiting systemic bioavailability.	Utilize a validated vehicle formulation (e.g., Cremophor/DMSO/Saline) to maintain solubility during intraperitoneal (i.p.) administration[2].

Deep-Dive FAQs

Q: Can I use VA4 to selectively inhibit TG2's transamidase activity without affecting its GTP-binding signaling? A: No. Because VA4 is a cell-permeable inhibitor that locks TG2 in the open conformation, it physically disrupts the GTP-binding pocket. If your experimental design requires isolating cross-linking activity from G-protein activity, you must use a cell-impermeable inhibitor or a reversible active-site competitor. VA4 will simultaneously abolish both functions (4)[4].

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Q: My cell culture assays require a 72-hour incubation. Will VA4 remain stable in the media for that long? A: VA4's acrylamide warhead will slowly degrade in aqueous media at 37°C. However, because VA4 is an irreversible covalent inhibitor, continuous exposure is not strictly necessary once target engagement is achieved. The bound VA4-TG2 complex is highly stable. For long-term assays, a single initial dose is usually sufficient to permanently inactivate the existing pool of TG2 (3)[3].

Q: Is VA4 susceptible to off-target binding with intracellular thiols like Glutathione (GSH)? A: VA4 was specifically engineered to resist off-target thiol reactivity. Its reaction rate with glutathione is approximately 100,000 times slower than its reaction with TG2, ensuring that it remains stable and highly selective within the reducing environment of the cytosol (1)[1].

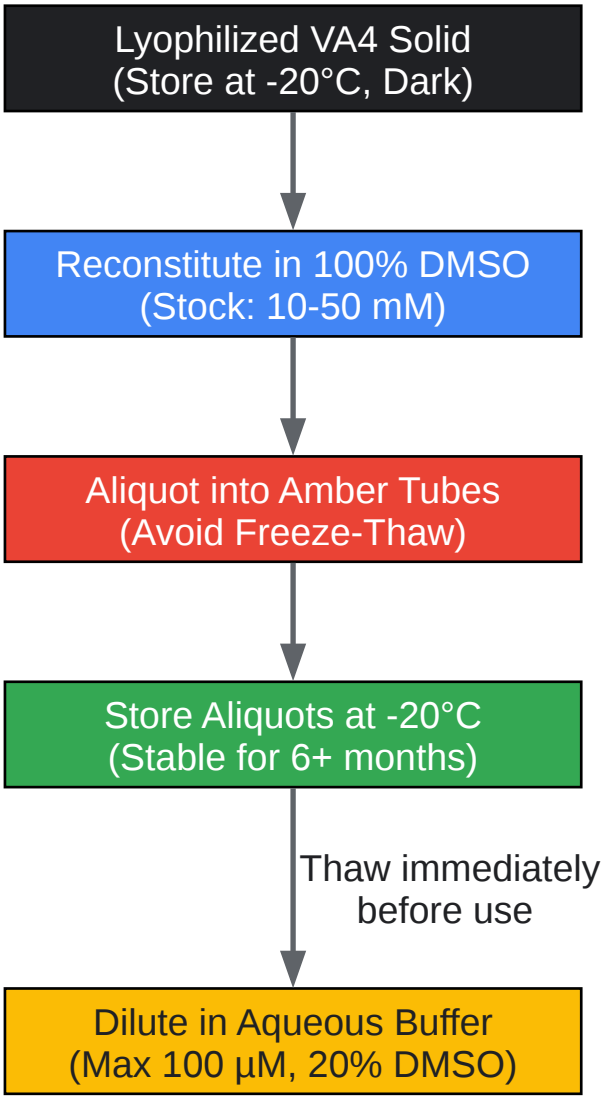
Validated Protocols

Protocol 1: Self-Validating Reconstitution and Storage

Causality: Moisture and light are the primary drivers of VA4 degradation. Reconstituting in anhydrous DMSO and storing in amber tubes prevents hydrolysis and photobleaching.

- Equilibration: Remove the lyophilized VA4 vial from -20°C storage and place it in a desiccator at room temperature for 30 minutes. Do not open the vial while cold, as atmospheric moisture will condense on the powder and degrade the warhead.
- Reconstitution: Add anhydrous, cell-culture grade DMSO (100%) to create a concentrated stock solution (e.g., 10 mM or 50 mM). Vortex gently for 60 seconds.
- Validation Step: Visually inspect the DMSO stock against a bright light. The solution must be a clear, vibrant yellow without any particulate matter. If particulates remain, sonicate in a room-temperature water bath for 30 seconds.
- Aliquoting: Transfer the stock solution into single-use amber microcentrifuge tubes to protect from light.
- Storage: Flush tubes with inert gas (Argon or Nitrogen) if available, seal tightly, and store at -20°C. DMSO stocks are stable for at least 6 months under these conditions (5)[5].

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Standard operating procedure for VA4 reconstitution, aliquoting, and storage.

Protocol 2: In Vivo Formulation & Delivery (Murine Models)

Causality: VA4 has negligible toxicity in mice at 50 mg/kg[1], but its hydrophobicity requires a specialized vehicle to prevent fatal embolisms or localized precipitation upon intraperitoneal (i.p.) injection.

- Thawing: Thaw a single VA4 DMSO aliquot at room temperature immediately before the experiment.

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- Vehicle Preparation: Prepare a vehicle solution consisting of Cremophor EL and sterile saline. (A standard ratio used in SCI models is often required to solubilize hydrophobic peptidomimetics) (2)[2].
- Formulation: Slowly add the VA4 DMSO stock dropwise to the Cremophor/Saline mixture while continuously vortexing. Do not add the aqueous mixture to the DMSO, as this rapid polarity shift will cause immediate precipitation.
- Validation Step: Draw the final formulation into a syringe and inspect for cloudiness. If the solution is opaque, the compound has precipitated and must be discarded.
- Administration: Administer via i.p. injection (e.g., 15 mg/kg to 50 mg/kg) within 1 hour of formulation to ensure the acrylamide warhead remains intact prior to entering systemic circulation[1][2].

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